

Personal protective equipment for handling 1-(5-Chloro-2-phenoxyphenyl)ethanone

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Compound of Interest

Compound Name: 1-(5-Chloro-2-phenoxyphenyl)ethanone

Cat. No.: B1589912

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Essential Safety and Handling Guide for 1-(5-Chloro-2-phenoxyphenyl)ethanone

This guide provides crucial safety, handling, and disposal information for **1-(5-Chloro-2-phenoxyphenyl)ethanone** (CAS No: 70958-18-8), ensuring laboratory personnel can manage this chemical with confidence and precision. The following procedures are based on established safety data to prioritize a culture of safety and deliver value beyond the product itself.

Hazard Identification and Summary

1-(5-Chloro-2-phenoxyphenyl)ethanone is classified as hazardous.^[1] It may cause an allergic skin reaction and causes serious eye irritation.^[1] It is imperative for researchers to be fully aware of these potential hazards before commencing any work.

GHS Hazard Statements:

- H317: May cause an allergic skin reaction.^[1]
- H319: Causes serious eye irritation.^[1]

Signal Word: Warning^[1]

Chemical and Physical Properties

A summary of the key physical and chemical properties is provided below. This data is essential for understanding the substance's behavior under various laboratory conditions.

Property	Value
Synonyms	5-chloro-2-phenoxyacetophenone
Molecular Formula	C ₁₄ H ₁₁ ClO ₂
Molecular Weight	246.69 g/mol
CAS Number	70958-18-8
Physical Form	Solid
Flash Point	Not applicable
Storage Temperature	Store at -20°C for long-term

Sources:[\[1\]](#)[\[2\]](#)

Operational Plans: Handling and Personal Protective Equipment

Adherence to the following operational plans is mandatory to ensure user safety and procedural integrity when handling **1-(5-Chloro-2-phenoxyphenyl)ethanone**.

Engineering Controls

- Always handle this chemical within a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)
- Ensure adequate ventilation in the laboratory.[\[1\]](#)
- An accessible safety shower and eye wash station must be located in the immediate vicinity of the workstation.[\[1\]](#)

Recommended Personal Protective Equipment (PPE)

A comprehensive risk assessment should precede all handling activities. The following PPE is the minimum required standard.[\[1\]](#)

PPE Category	Recommended Equipment	Specifications & Best Practices
Eye & Face Protection	Chemical Safety Goggles with side-shields or Face Shield	Must conform to OSHA 29 CFR 1910.133 or European Standard EN166. [4]
Skin Protection	Chemical-resistant Gloves (e.g., Nitrile, Neoprene)	Inspect gloves for integrity before each use. Dispose of contaminated gloves properly.
Impervious Lab Coat or Chemical-resistant Apron	Wear impervious clothing to protect against splashes and spills. [1] Contaminated work clothing should not leave the workplace. [1]	
Respiratory Protection	NIOSH-approved Respirator	Required if ventilation is inadequate or if there is a risk of aerosolization or dust formation. [4] [5]

Procedural Guidance: Step-by-Step Protocols

Safe Handling Protocol

- Preparation: Before handling, ensure all required engineering controls are operational and all specified PPE is correctly worn.[\[1\]](#)
- Handling:
 - Avoid all direct contact with the substance.[\[1\]](#)[\[3\]](#)
 - Do not breathe dust, fumes, or vapors.[\[1\]](#)[\[3\]](#)
 - Weigh and transfer the solid material within a chemical fume hood.

- Post-Handling:
 - Wash hands thoroughly with soap and water after handling is complete.[\[1\]](#)
 - Decontaminate all surfaces and equipment that may have come into contact with the chemical.
 - Wash any contaminated clothing before reuse.[\[1\]](#)

Emergency First-Aid Procedures

- Eye Contact: Immediately rinse cautiously with water for several minutes.[\[1\]](#) Remove contact lenses if present and easy to do so. Continue rinsing.[\[1\]](#) If eye irritation persists, seek medical attention.
- Skin Contact: If the substance comes into contact with skin, wash immediately with plenty of soap and water.[\[1\]](#) If an allergic reaction or irritation occurs, seek medical advice.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.

Spill and Disposal Plan

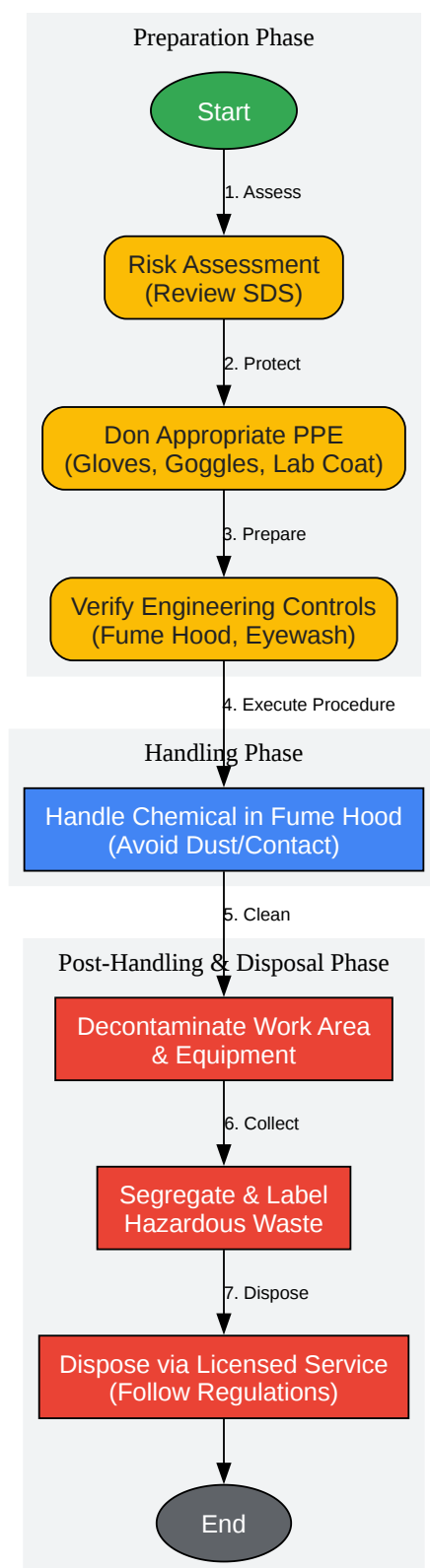
Proper disposal is critical to maintaining laboratory and environmental safety.

- Spill Containment:
 - Evacuate personnel from the immediate area.
 - Ensure adequate ventilation.
 - Wearing full PPE, cover the spill with an inert absorbent material (e.g., sand, vermiculite).
 - Avoid generating dust.
- Waste Collection:

- Carefully sweep or scoop the absorbed material and chemical waste into a designated, properly labeled, and sealed hazardous waste container.
- Final Disposal:
 - Dispose of all waste materials, including contaminated PPE and cleaning materials, in accordance with all applicable local, state, and federal regulations.[\[1\]](#)
 - Engage a licensed professional waste disposal service for final removal.[\[3\]](#)

Workflow Visualization

The following diagram illustrates the essential workflow for the safe handling and disposal of **1-(5-Chloro-2-phenoxyphenyl)ethanone**.



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Caption: Workflow for safe handling and disposal of **1-(5-Chloro-2-phenoxyphenyl)ethanone**.

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